

Application Notes and Protocols for Pyrifenox in Fungal Growth Inhibition Assays

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Compound of Interest

Compound Name: *Pyrifenox*

Cat. No.: *B1678523*

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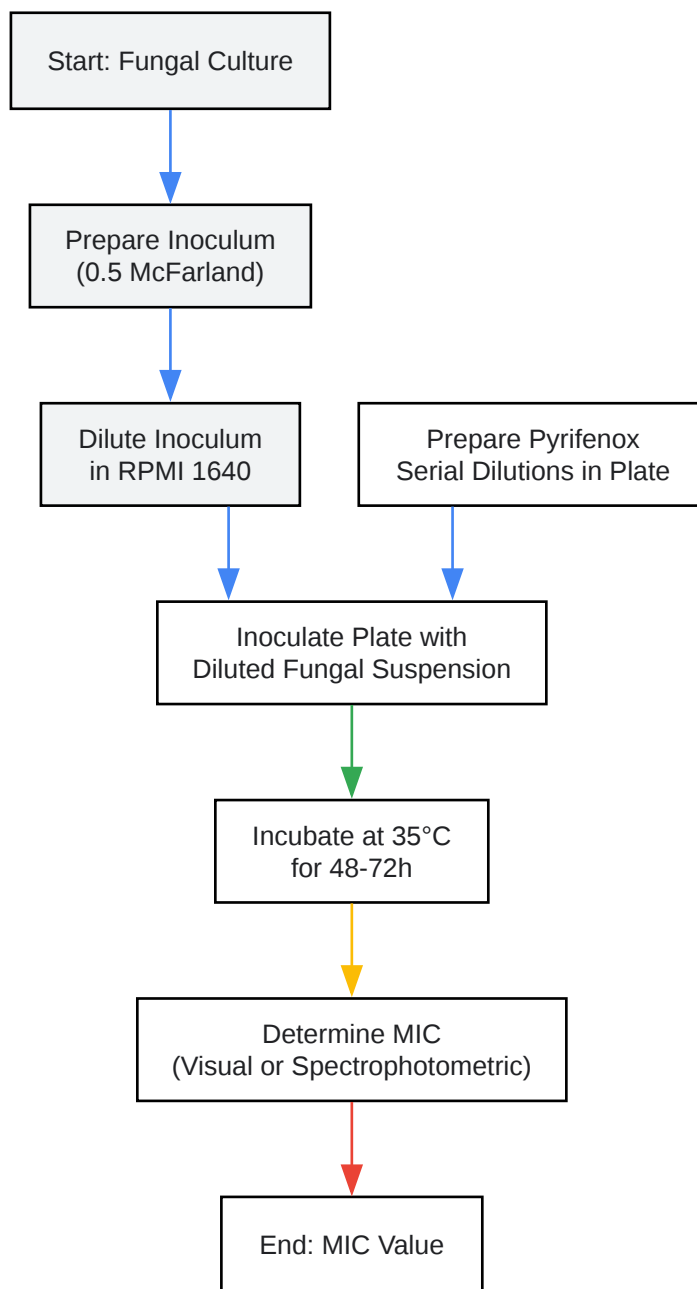
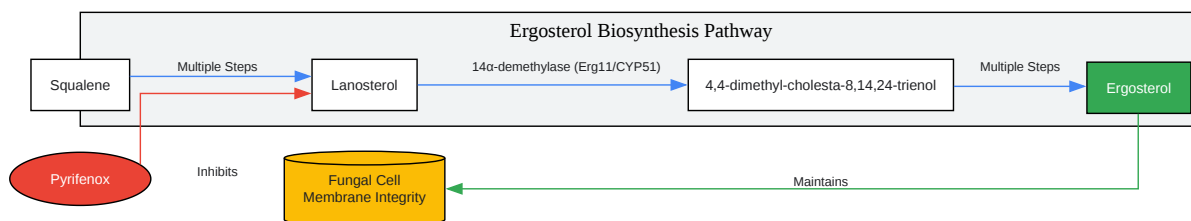
These application notes provide a comprehensive overview of **Pyrifenox**, an ergosterol biosynthesis inhibitor, and its application in fungal growth inhibition assays. Detailed protocols for standardized susceptibility testing methods are included to guide researchers in evaluating the antifungal efficacy of **Pyrifenox** against various fungal species.

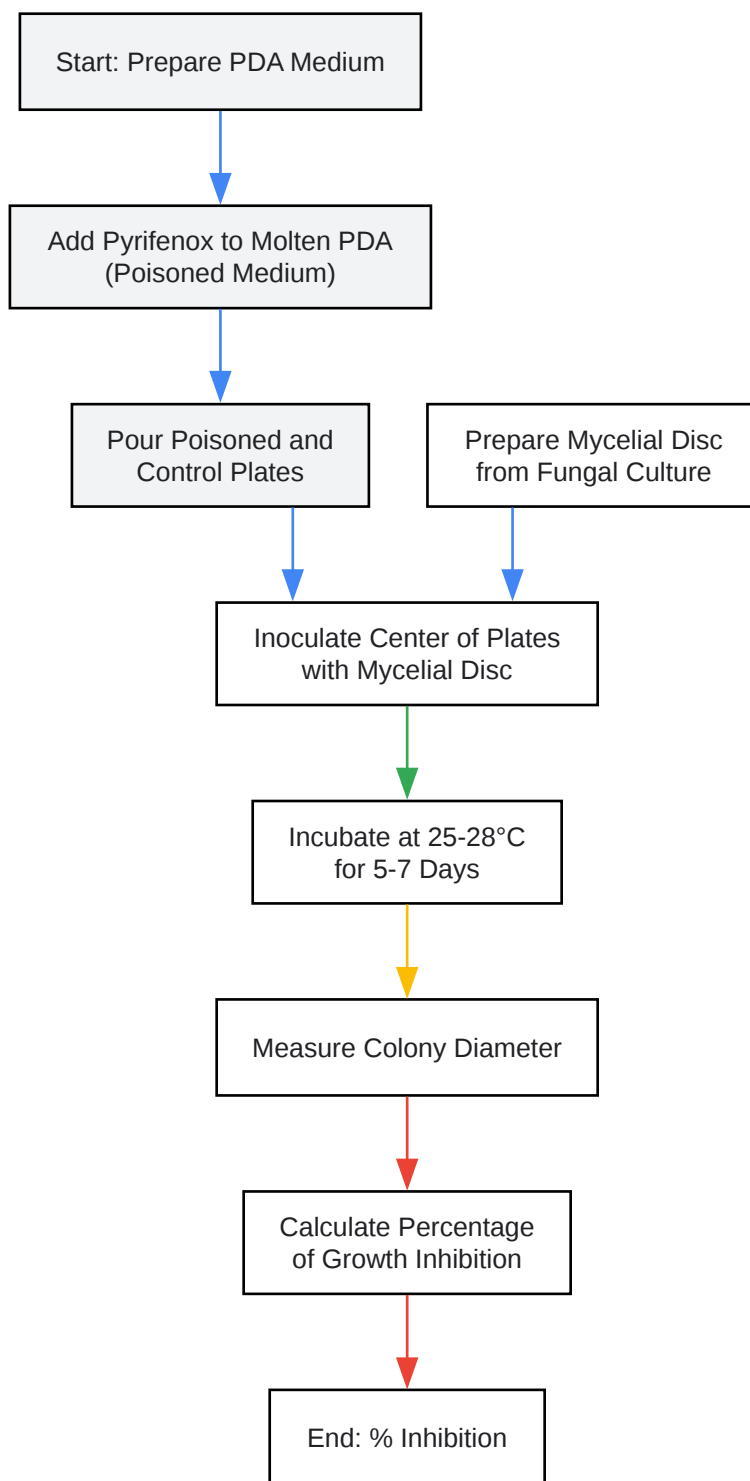
Introduction

Pyrifenox is a pyridine fungicide with protective and curative action against a range of fungal pathogens.[1] Its primary mechanism of action is the inhibition of ergosterol biosynthesis, an essential component of the fungal cell membrane.[2] This disruption of membrane integrity leads to the inhibition of fungal growth, making **Pyrifenox** a subject of interest in the development of new antifungal therapies.[3][4][5] These notes provide detailed methodologies for assessing the in vitro antifungal activity of **Pyrifenox**.

Mechanism of Action

Pyrifenox targets the ergosterol biosynthesis pathway, a critical metabolic route for maintaining the integrity and function of the fungal cell membrane. Specifically, **Pyrifenox** acts as a 14 α -demethylase inhibitor, blocking the conversion of lanosterol to ergosterol.[6] This inhibition leads to the depletion of ergosterol and the accumulation of toxic 14 α -methylated sterols within the cell membrane.[4][7] The consequence is a disruption of membrane fluidity and the function of membrane-bound enzymes, ultimately resulting in the cessation of fungal growth.[1][8]





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